

Essential Safety and Handling Guide for ML381 (VU0488130)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, storage, and disposal of **ML381**, a selective M5 muscarinic acetylcholine receptor antagonist. The following guidelines are intended to ensure the safe execution of research protocols and proper management of waste.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **ML381**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the required PPE.



Protective Equipment	Specifications and Purpose	
Eye Protection	Chemical safety goggles or a face shield to protect against splashes.	
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).	
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or when adequate ventilation is not available.	
Body Protection	A laboratory coat or other protective clothing to prevent skin contact.	

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- · Avoid inhalation of dust or aerosols.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage and Disposal Plans

Proper storage and disposal are critical to maintaining the integrity of **ML381** and ensuring a safe laboratory environment.



Aspect	Guideline	
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage as a powder, -20°C for up to 3 years is recommended. In solvent, store at -80°C for up to 1 year.[1]	
Disposal	Dispose of waste product and contaminated materials in accordance with local, state, and federal regulations. Unused or unwanted ML381 should be disposed of as chemical waste. Do not allow the product to enter drains.	

Experimental Protocols and Data

ML381, also known as VU0488130, is a potent and selective M5 orthosteric antagonist.[1][2] It is a valuable tool for in vitro and electrophysiology studies.[2][3]

Key Experimental Parameters:

Parameter	Value	Species
hM5 IC50	450 nM	Human
hM5 Ki	340 nM	Human
rM5 IC50	1.65 μΜ	Rat
M1-M4 IC50	>30 μM	Human & Rat

h: human, r: rat

Solubility and Stability: **ML381** is soluble in DMSO and ethanol. For in vivo studies, various formulations can be prepared, though it's noted to be unstable in rat plasma.[4]

- 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline: Soluble at ≥ 2.5 mg/mL.[4]
- 10% DMSO, 90% (20% SBE-β-CD in Saline): Soluble at ≥ 2.5 mg/mL.[4]

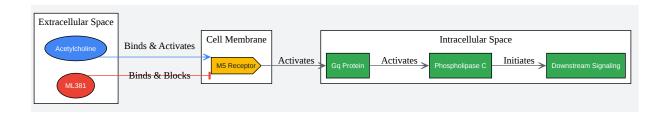


• 10% DMSO, 90% Corn Oil: Soluble at ≥ 2.5 mg/mL.[4]

The compound shows good stability in phosphate-buffered saline (PBS).[2]

Signaling Pathway and Mechanism of Action

ML381 acts as an orthosteric antagonist at the M5 muscarinic acetylcholine receptor. This means it binds to the same site as the endogenous ligand, acetylcholine, and blocks its action. The M5 receptor is a G-protein coupled receptor (GPCR) that, upon activation, typically signals through the Gq pathway, leading to the activation of phospholipase C (PLC) and subsequent downstream signaling events. By blocking this, **ML381** inhibits these downstream effects.



Click to download full resolution via product page

Caption: Mechanism of action of **ML381** as an M5 receptor antagonist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ML381 | TargetMol [targetmol.com]
- 2. Discovery, synthesis and characterization of a highly mAChR selective M5 orthosteric antagonist, VU0488130 (ML381): a novel molecular probe - PMC [pmc.ncbi.nlm.nih.gov]







- 3. Discovery, synthesis and characterization of a highly muscarinic acetylcholine receptor (mAChR)-selective M5-orthosteric antagonist, VU0488130 (ML381): a novel molecular probe
 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for ML381 (VU0488130)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620957#personal-protective-equipment-for-handling-ml381]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com